

# Technical Support Center: Storage and Handling of Ceftriaxone (C16H19N3O6S3)

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Compound of Interest		
Compound Name:	C16H19N3O6S3	
Cat. No.:	B15174112	Get Quote

This technical support center provides guidance for researchers, scientists, and drug development professionals on the best practices for storing Ceftriaxone to minimize degradation and ensure experimental integrity.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for Ceftriaxone sterile powder?

A1: Ceftriaxone sterile powder should be stored at a controlled room temperature between 20°C to 25°C (68°F to 77°F).[1] It is also crucial to protect the powder from light.[1][2]

Q2: How should I store Ceftriaxone solutions after reconstitution?

A2: The stability of reconstituted Ceftriaxone solutions depends on the diluent, concentration, and storage temperature. For short-term storage, solutions are generally stable for up to 24-72 hours at room temperature or for a longer duration under refrigeration (2-8°C).[2][3] For extended storage, freezing at -20°C may be an option, with some studies showing stability for up to 6 months depending on the solvent and concentration.[4] Always refer to specific stability data for your chosen concentration and diluent.

Q3: What are the primary factors that cause Ceftriaxone to degrade?

A3: Ceftriaxone degradation is primarily influenced by hydrolysis, pH, temperature, and light exposure. [5][6][7][8] The  $\beta$ -lactam ring in the Ceftriaxone molecule is susceptible to hydrolysis,







leading to a loss of antibacterial activity.[5][9] Degradation is accelerated at higher temperatures and in acidic or alkaline conditions.[5][9]

Q4: I observed a color change in my Ceftriaxone solution. Is it still usable?

A4: The color of Ceftriaxone solutions can range from light yellow to amber, and this color may intensify upon storage.[1] A significant color change often indicates degradation, and the solution may have reduced potency. It is recommended to use freshly prepared solutions whenever possible. If a noticeable color change occurs, it is advisable to prepare a fresh solution.

Q5: Can I mix Ceftriaxone with any diluent?

A5: No. Ceftriaxone should not be reconstituted or mixed with calcium-containing diluents such as Ringer's solution or Hartmann's solution, as this can lead to the formation of a precipitate. [10][11] Commonly used diluents include sterile water for injection, 0.9% sodium chloride, and 5% dextrose in water.[4][12]

### **Troubleshooting Guide**



Issue	Possible Cause	Recommended Action
Precipitate formation in solution	Mixing with a calcium-containing solution.	Discard the solution. Do not administer. Reconstitute Ceftriaxone only with recommended diluents.[10][11]
Loss of potency in experimental results	Degradation of Ceftriaxone due to improper storage (e.g., high temperature, prolonged storage at room temperature, light exposure).	Review storage conditions.  Prepare fresh solutions for each experiment. Store stock solutions under validated refrigerated or frozen conditions.
Inconsistent results between experiments	Use of degraded Ceftriaxone.  Variation in solution  preparation and storage times.	Standardize the protocol for solution preparation and use. Use freshly prepared solutions or solutions stored under validated conditions for a consistent duration.
Visible color change in the solution	Chemical degradation of the Ceftriaxone molecule.	It is best to discard the solution and prepare a fresh batch to ensure the integrity of your experiment.

### **Experimental Protocols**

## Protocol: Assessment of Ceftriaxone Stability by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for determining the concentration of Ceftriaxone and its degradation products.

- Preparation of Standard Solutions:
  - Prepare a stock solution of Ceftriaxone of known concentration in a suitable solvent (e.g., water or a buffer solution).

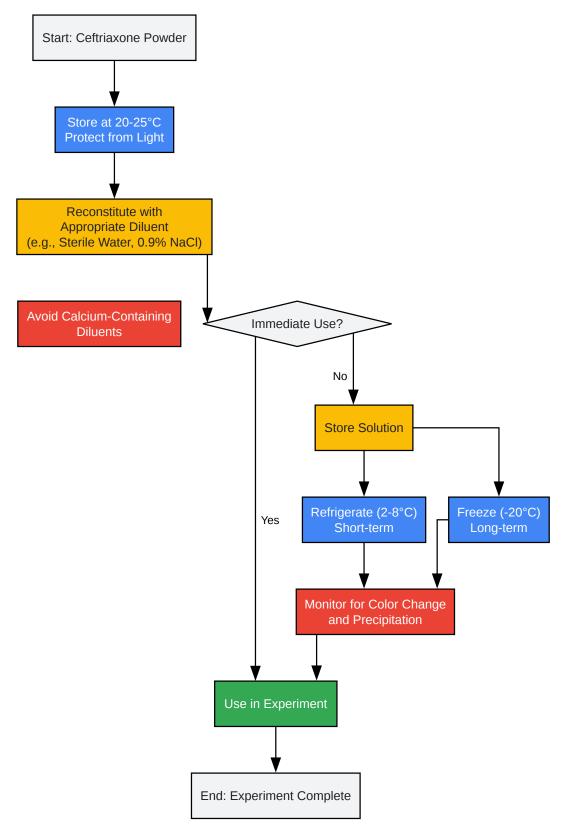


- From the stock solution, prepare a series of calibration standards at different concentrations.
- Sample Preparation:
  - Reconstitute Ceftriaxone powder with the desired diluent to the target concentration.
  - Store the solution under the conditions being tested (e.g., specific temperature, light exposure).
  - At specified time points, withdraw an aliquot of the solution and dilute it to fall within the range of the calibration standards.
- · HPLC Analysis:
  - Column: C18 reverse-phase column.[7]
  - Mobile Phase: A common mobile phase consists of a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).[7]
  - Detection: UV detection at a wavelength of approximately 260-270 nm.[3][7]
  - Flow Rate: Typically around 1.0 mL/min.[3]
  - Inject the standards and samples onto the HPLC system.
- Data Analysis:
  - Generate a calibration curve by plotting the peak area of the Ceftriaxone standard against its concentration.
  - Determine the concentration of Ceftriaxone in the test samples by interpolating their peak areas from the calibration curve.
  - The appearance of new peaks in the chromatogram indicates the formation of degradation products.

### **Visualizations**



## **Logical Workflow for Minimizing Ceftriaxone Degradation**

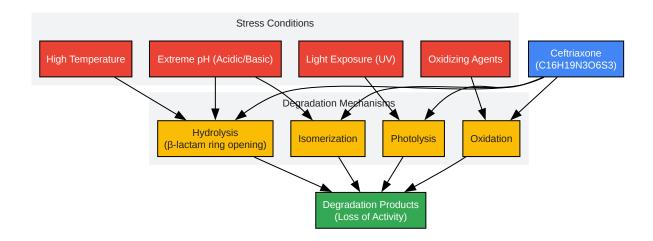




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Caption: Workflow for proper storage and handling of Ceftriaxone.

### **Ceftriaxone Degradation Pathways Overview**



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Caption: Factors leading to Ceftriaxone degradation.

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